

Technical Support Center: 4-Hydrazino-7-nitro-benzofurazan (NBD-H)

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Compound of Interest

Compound Name: 4-Hydrazino-7-nitro-benzofurazan
hydrazine adduct

Cat. No.: B145131

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This technical support guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of 4-hydrazino-7-nitro-benzofurazan, often available as its hydrazine adduct (NBD-H).

Frequently Asked Questions (FAQs)

Q1: What is 4-hydrazino-7-nitro-benzofurazan?

4-hydrazino-7-nitro-benzofurazan, and its common hydrazine adduct NBD-H, is a fluorescent labeling reagent.^[1] It is utilized in various applications, including analytical chemistry for detecting and quantifying compounds, pharmaceutical development, and environmental monitoring.^[2] The molecule contains a hydrazino group that readily reacts with carbonyl groups to form stable, highly fluorescent hydrazones, making it a valuable tool for HPLC analysis.^[3]

Q2: What are the primary hazards associated with this compound?

4-hydrazino-7-nitro-benzofurazan is classified as a flammable solid.^[4] It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[5][6]} It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.^[7]

Q3: How should I properly store 4-hydrazino-7-nitro-benzofurazan?

Proper storage is critical to maintain the stability and integrity of the compound. It should be stored in a refrigerator at temperatures between 2°C and 8°C.[2][8] The container must be kept tightly closed, and the compound should be stored under an inert gas, such as nitrogen.[2][7][9] It is also sensitive to light and should be protected from exposure.[7][9]

Q4: Can I store solutions of NBD-H?

Yes, solutions of NBD-H can be stored, but for limited periods. When dissolved in a solvent, it is recommended to store the solution at -80°C for up to 6 months or at -20°C for up to 1 month.[1][9] These solutions should also be protected from light and stored under a nitrogen atmosphere.[1][9]

Troubleshooting Guide

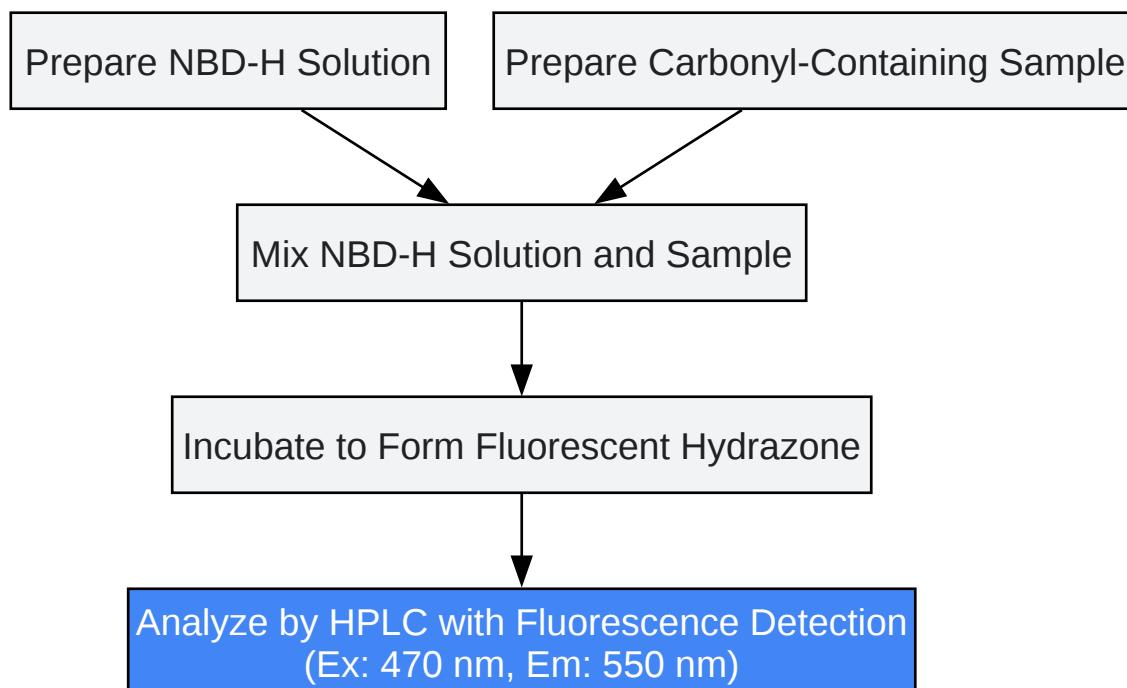
| Issue | Possible Cause | Recommended Solution |
|--|---|---|
| Poor or no fluorescence after labeling reaction. | Degradation of the NBD-H reagent. | Ensure the reagent has been stored correctly at 2-8°C, under inert gas, and protected from light. [2] [7] [9] Consider using a fresh vial of the reagent. |
| Incomplete reaction with the carbonyl compound. | Verify the reaction conditions, including pH and incubation time, as these can influence the efficiency of hydrazone formation. | |
| Inconsistent experimental results. | Instability of the NBD-H stock solution. | Prepare fresh stock solutions for each experiment. If storing, ensure it is at -80°C for no longer than 6 months or -20°C for no longer than 1 month. [1] [9] |
| Contamination of the reagent. | Use high-purity solvents and handle the compound with clean equipment to prevent contamination. | |
| Visible degradation of the solid reagent (e.g., color change). | Improper storage conditions. | Discard the degraded reagent. Review storage procedures to ensure the container is tightly sealed, stored at the correct temperature, and protected from light and air. [3] [7] |

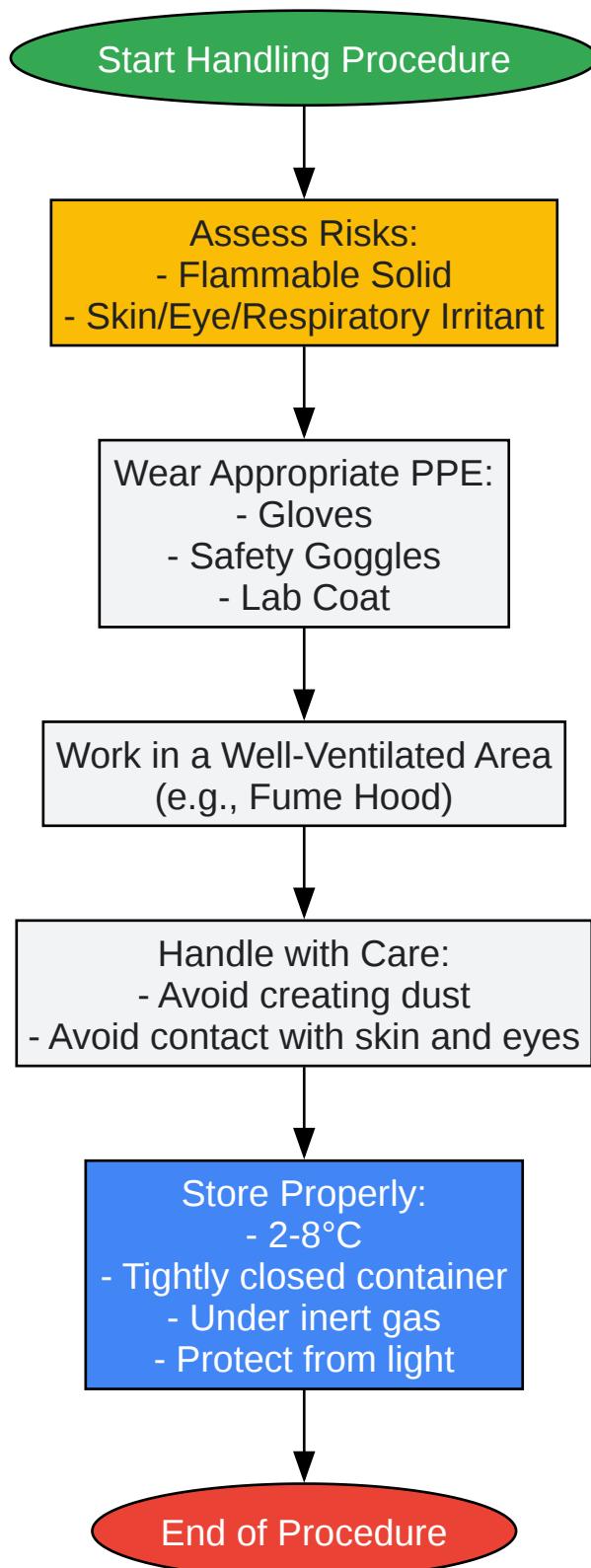
Quantitative Data Summary

| Parameter | Value | Source |
|--|-------------------------|---|
| Solid Storage Temperature | 2 - 8 °C | [2] [8] |
| Solution Storage Temperature (Short-term) | -20 °C (up to 1 month) | [1] [9] |
| Solution Storage Temperature (Long-term) | -80 °C (up to 6 months) | [1] [9] |
| Purity (Typical) | ≥ 98% (HPLC) | [2] |
| Appearance | Orange to brown powder | [2] |

Experimental Protocols

While detailed, specific experimental protocols are highly dependent on the application, a general workflow for using NBD-H as an HPLC labeling reagent for carbonyl compounds is outlined below.



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